

# Pentyl Octanoate: A Comprehensive Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: *Pentyl octanoate*

Cat. No.: *B1581169*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling and laboratory use of **pentyl octanoate**. The following sections detail its physical and chemical properties, potential hazards, necessary safety precautions, and procedures for storage, spills, and disposal. This document is intended to supplement, not replace, institutional safety protocols and the specific Safety Data Sheet (SDS) provided by the supplier.

## Chemical and Physical Properties

**Pentyl octanoate**, also known as amyl octanoate, is an ester characterized by a fruity odor. It is a colorless to pale yellow liquid at room temperature.<sup>[1][2]</sup> Understanding its physical and chemical properties is fundamental to its safe handling in a laboratory setting.

Property	Value	Source
CAS Number	638-25-5	[1][2]
Molecular Formula	C13H26O2	[1][2]
Molecular Weight	214.34 g/mol	[3]
Boiling Point	260.2 °C	[1]
Melting Point	-34.8 °C	[1]
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in organic solvents; limited solubility in water.	[2]

## Hazard Identification and GHS Classification

Based on a comprehensive review of the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory, which aggregates data from numerous notifiers, **pentyl octanoate** does not meet the criteria for hazard classification under the Globally Harmonised System (GHS). However, it is crucial to note that one supplier's safety data sheet has classified it with the following hazards:

- Acute Toxicity, Oral (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2A)
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3)

Given this discrepancy, it is prudent to handle **pentyl octanoate** with a degree of caution, assuming it may possess these potential hazards until more definitive data becomes available.

## Toxicological Data

Detailed toxicological data for **pentyl octanoate** is limited. The available information, primarily from studies on analogous esters, suggests a low order of acute toxicity.

Endpoint	Value	Species	Notes
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat	Data for analogous octanoate and nonynoate esters.[4] A study on cetearyl octanoate also showed an LD50 of > 8.0 ml/kg.[5]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat	Specific data for a substance identified as pentyl octanoate in a registration dossier.
Acute Inhalation Toxicity (LC50)	No specific data available for pentyl octanoate.	-	Studies on other fatty acid esters suggest low inhalation toxicity. [6][7]

Note: The oral toxicity data is based on read-across from similar chemical structures and should be interpreted with caution. The absence of specific inhalation toxicity data underscores the importance of working in well-ventilated areas and minimizing the generation of aerosols.

## Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PEL) from OSHA or Threshold Limit Values (TLV) from ACGIH established for **pentyl octanoate**. For fatty acid methyl esters, one source recommends an occupational exposure level of 200 mg/m<sup>3</sup> for vapor and 5 mg/m<sup>3</sup> for aerosol.[6] Given the lack of specific limits for **pentyl octanoate**, it is recommended to keep exposure as low as reasonably achievable.

## Experimental Protocols

Adherence to standardized laboratory procedures is critical for the safe handling of **pentyl octanoate**.

## Standard Handling Procedure

This protocol outlines the essential steps for safely handling **pentyl octanoate** in a laboratory setting.

Objective: To provide a standardized procedure for the safe handling of **pentyl octanoate** to minimize exposure and risk.

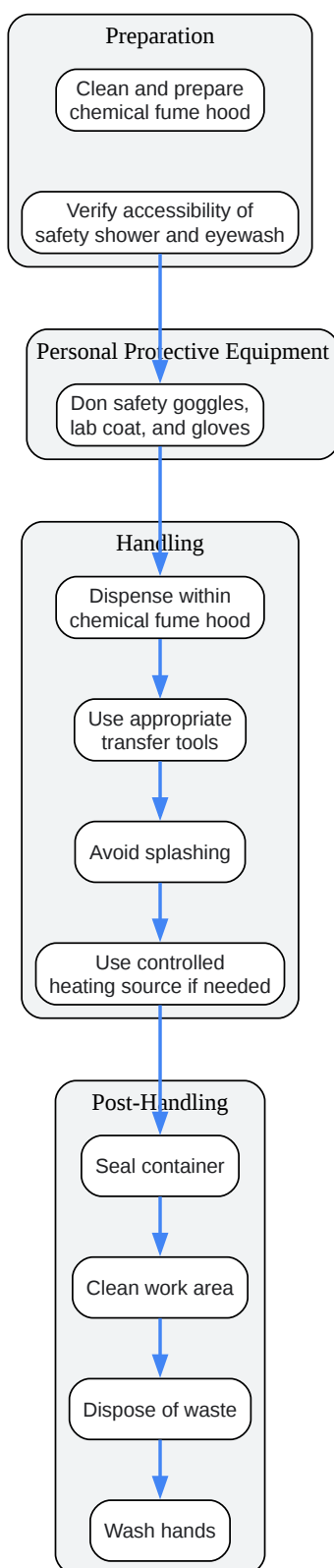
Materials:

- **Pentyl octanoate**
- Appropriate laboratory glassware
- Pipettes and pipette aids
- Chemical fume hood
- Personal Protective Equipment (see section 6)

Procedure:

- Preparation: Before handling, ensure that the work area, typically a chemical fume hood, is clean and uncluttered. Verify that the safety shower and eyewash station are accessible and operational.
- Personal Protective Equipment: Don the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (nitrile or neoprene are generally suitable for esters).
- Dispensing:
  - When transferring **pentyl octanoate**, do so within a certified chemical fume hood to minimize inhalation exposure.
  - Use appropriate tools such as pipettes with bulbs or automated pipettors for transferring liquids. Never pipette by mouth.
  - Avoid splashing by dispensing the liquid slowly and carefully against the inner wall of the receiving container.

- Heating: If heating is required, use a well-controlled heating source such as a heating mantle, water bath, or oil bath. Avoid open flames. Ensure the setup is secure and monitored.
- Post-Handling:
  - Tightly seal the container of **pentyl octanoate** immediately after use.
  - Clean any contaminated surfaces with an appropriate solvent and then soap and water.
  - Properly dispose of any contaminated disposable materials as outlined in the disposal protocol (see section 8).
  - Wash hands thoroughly with soap and water after removing gloves.



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Standard Operating Procedure for Handling **Pentyl Octanoate**.

## Spill Response Protocol

This protocol provides a step-by-step guide for responding to a **pentyl octanoate** spill.

Objective: To safely contain and clean up a spill of **pentyl octanoate**, minimizing exposure and environmental contamination.

### Materials:

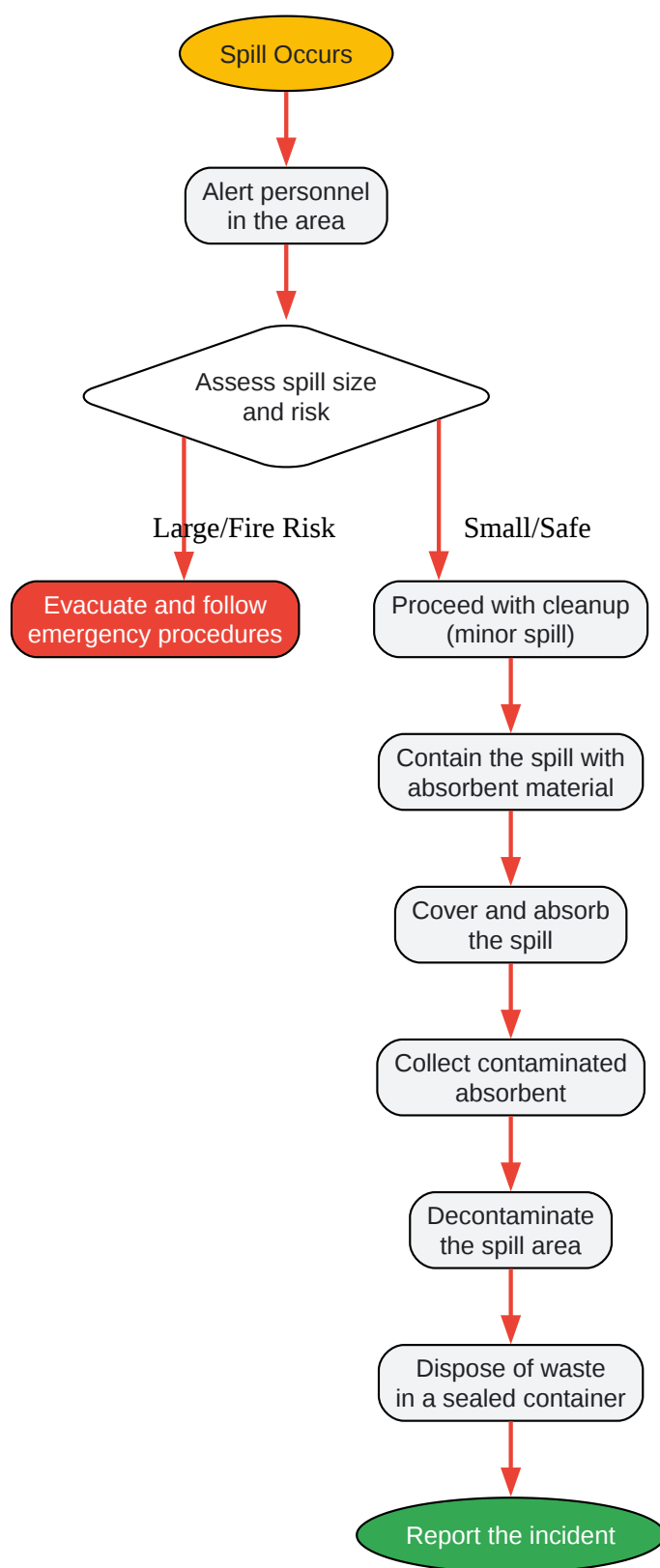
- Spill kit containing absorbent material (e.g., vermiculite, sand, or commercial absorbent pads)
- Chemical-resistant gloves, safety goggles, and lab coat
- Plastic dustpan and brush
- Sealable waste container
- Soap and water

### Procedure:

- Immediate Actions:
  - Alert personnel in the immediate area of the spill.
  - If the spill is large or if there is a risk of fire, evacuate the area and follow institutional emergency procedures.
  - For minor spills, proceed with the cleanup if it is safe to do so.
- Containment:
  - Wearing appropriate PPE, contain the spill by surrounding it with absorbent material from the spill kit.
- Absorption:
  - Cover the spill with additional absorbent material, working from the outside in.

- Allow the absorbent to fully soak up the **pentyl octanoate**.
- Cleanup:
  - Using a plastic dustpan and brush, carefully collect the saturated absorbent material.
  - Place the collected material into a sealable waste container.
- Decontamination:
  - Wipe the spill area with a cloth or paper towels dampened with a suitable solvent (e.g., ethanol), followed by a thorough cleaning with soap and water.
  - Place all contaminated cleaning materials into the waste container.
- Disposal:
  - Seal the waste container and label it appropriately for hazardous waste disposal according to institutional guidelines.
- Reporting: Report the spill to the laboratory supervisor or safety officer as required by your institution.





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Workflow for Responding to a **Pentyl Octanoate** Spill.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **pentyl octanoate** to prevent skin and eye contact, and to minimize inhalation exposure.

- **Eye Protection:** Chemical safety goggles are required. A face shield should be worn in situations where splashing is a significant risk.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn. Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A flame-resistant lab coat should be worn and kept fastened. For larger quantities or tasks with a high splash potential, a chemical-resistant apron is also recommended.
- **Respiratory Protection:** For most laboratory-scale operations conducted in a chemical fume hood, respiratory protection is not typically required. However, if there is a potential for significant aerosol generation or if working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. Consult your institution's safety officer for specific guidance.

## Storage and Incompatibility

Proper storage of **pentyl octanoate** is essential for maintaining its stability and for overall laboratory safety.

- **Storage Conditions:** Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area. Keep away from direct sunlight, heat, and sources of ignition.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can cause vigorous reactions.

## Disposal

All waste containing **pentyl octanoate** must be handled as hazardous waste.

- **Waste Collection:** Collect all **pentyl octanoate** waste, including contaminated absorbent materials and disposable PPE, in a designated, sealed, and properly labeled hazardous

waste container.

- Disposal Procedures: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of **pentyl octanoate** down the drain.

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can safely handle **pentyl octanoate** in the laboratory, minimizing risks to themselves and their colleagues. Always prioritize safety and consult your institution's specific safety protocols.

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- To cite this document: BenchChem. [Pentyl Octanoate: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581169#pentyl-octanoate-safety-and-handling-in-the-laboratory]

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